

Para Red-d4: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Para Red-d4

Cat. No.: B1140282

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Disclaimer: This guide is compiled based on safety data for Para Red. **Para Red-d4** is a deuterated form of Para Red, and while the isotopic labeling is not expected to significantly alter its toxicological properties, specific safety data for **Para Red-d4** is not readily available. The information presented herein should be used as a primary guideline, and a thorough risk assessment should be conducted before handling **Para Red-d4**.

Chemical Identification and Properties

Para Red-d4 is a deuterated synthetic red pigment.^[1] Key physicochemical properties, based on data for Para Red, are summarized below.

Property	Value	Reference
CAS Number	1185235-75-9	[1]
Molecular Formula	C ₁₆ H ₇ D ₄ N ₃ O ₃	[1]
Molecular Weight	297.30 g/mol	[1]
Appearance	Red powder	[2]
Solubility	Does not mix with water	
Melting Point	248 - 252 °C	
Vapor Pressure	Negligible	
Specific Gravity	Not available	
Flash Point	Not available	
Explosive Limits	Not available	

Hazard Identification and Classification

Para Red is considered a hazardous substance. The primary hazards are related to irritation and potential long-term health effects.

Hazard Classification	Category	Target Organs	Reference
Skin Corrosion/Irritation	Category 2	Skin	
Serious Eye Damage/Eye Irritation	Category 2	Eyes	
Specific target organ toxicity (single exposure)	Category 3	Respiratory system	

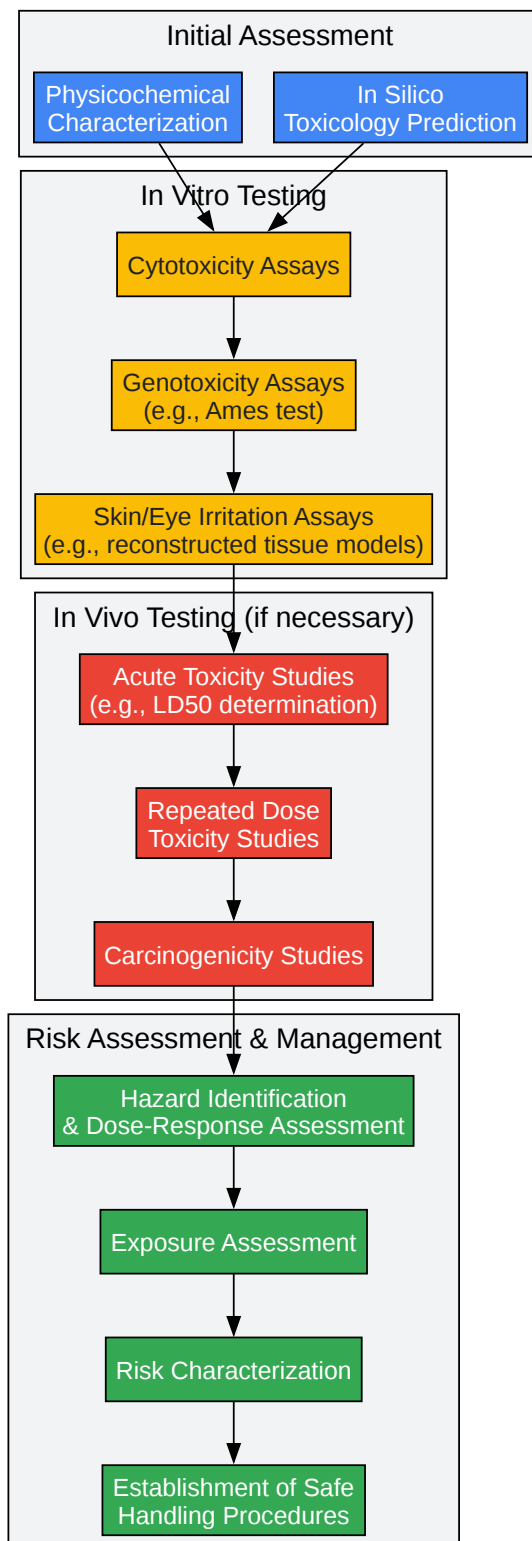
Risk Overview:

- Irritation: Irritating to eyes, respiratory system, and skin.
- Eye Contact: Can cause eye irritation and damage in some individuals.
- Skin Contact: Can cause skin inflammation on contact in some people. It is not thought to have harmful health effects through intact skin, but entry through wounds, lesions, or abrasions may cause health damage. Pre-existing dermatitis may be accentuated.
- Inhalation: Inhalation of dust may cause respiratory irritation. Long-term exposure to high dust concentrations may lead to changes in lung function (pneumoconiosis). Asthma-like symptoms may persist for months or years after exposure ceases.
- Ingestion: Not classified as harmful by ingestion, but may be damaging to individuals with pre-existing liver or kidney damage.
- Chronic Exposure: Limited evidence suggests that repeated or long-term occupational exposure may have cumulative health effects.

Experimental Protocols & Workflows

Detailed experimental protocols for the toxicological assessment of **Para Red-d4** are not available in the provided documentation. However, a general workflow for evaluating the safety of a chemical compound is presented below.

General Chemical Safety Assessment Workflow



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A generalized workflow for assessing the safety of a chemical compound.

Safe Handling and Storage

Strict adherence to safety protocols is essential when working with **Para Red-d4**.

4.1. Engineering Controls:

- Use in a well-ventilated area, with local exhaust ventilation recommended.
- Ensure eyewash stations and safety showers are readily accessible and close to the workstation.
- Use explosion-proof ventilation systems and equipment where dust generation is a concern.

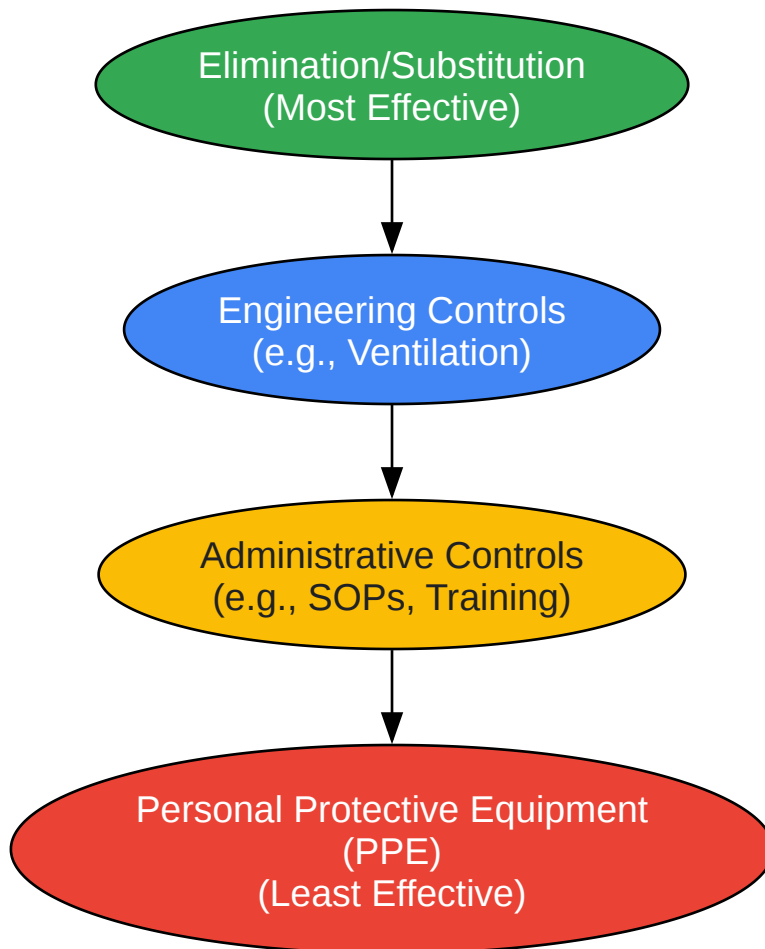
4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or dust is generated, use a NIOSH/MSHA-approved air-purifying respirator. A dust respirator is recommended for spill cleanup.

4.3. Handling Procedures:

- Avoid all personal contact, including inhalation of dust.
- Do not eat, drink, or smoke when handling the material.
- Wash hands thoroughly with soap and water after handling.
- Work clothes should be laundered separately.
- Avoid dust formation.
- Grounding and bonding may be necessary to prevent electrostatic charge build-up.

Hierarchy of Hazard Controls



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A diagram illustrating the hierarchy of hazard controls.

4.4. Storage Requirements:

- Store in a cool, dry, well-ventilated area.
- Keep containers securely sealed when not in use.
- Store away from incompatible materials and foodstuff containers.
- Protect containers from physical damage and check regularly for leaks.

4.5. Incompatible Materials:

- Strong oxidizing agents.
- Acids, aldehydes, amides, carbamates, cyanides, inorganic fluorides, halogenated organics, isocyanates, ketones, metals, nitrides, peroxides, phenols, epoxides, acyl halides, and strong reducing agents can form toxic gases when mixed with azo compounds.
- Alkali metals can form flammable gases.
- Strong bases.

First Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Get medical attention if symptoms occur.
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Get medical attention. If conscious, give water freely.

Accidental Release Measures

- **Minor Spills:**
 - Clean up all spills immediately.
 - Avoid breathing dust and contact with skin and eyes.
 - Wear protective clothing, gloves, safety glasses, and a dust respirator.
 - Use dry clean-up procedures and avoid generating dust.
 - Sweep up, shovel up, or vacuum up and place in a clean, dry, sealable, labeled container for disposal.

- Major Spills:
 - Moderate hazard.
 - Advise personnel in the area.
 - Alert emergency responders and inform them of the location and nature of the hazard.
 - Wear breathing apparatus and protective gloves.
 - Prevent spillage from entering drains or watercourses.

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or foam. Use water delivered as a fine spray to control fire and cool adjacent areas.
- Specific Hazards: Combustible solid that burns but propagates flame with difficulty. May emit poisonous and corrosive fumes in a fire. Combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.

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References

- 1. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 2. [datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
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